

Sandacanol: A Technical Guide to its Chemical Properties and Biological Interactions

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Compound of Interest

Compound Name: Sandacanol

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Abstract

Sandacanol is a synthetic aroma chemical prized for its characteristic sandalwood fragrance. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological interactions. While research on **Sandacanol**'s specific biological signaling pathways is limited, this document draws on extensive data available for the structurally similar synthetic sandalwood odorant, Sandalore, to infer potential mechanisms of action. This guide summarizes quantitative data in structured tables, details relevant experimental protocols, and provides visual diagrams of key signaling pathways and experimental workflows to support further research and development.

Chemical Structure and Identification

Sandacanol is a synthetic compound that mimics the scent of natural sandalwood oil. It is chemically distinct from natural sandalwood components like α -santalol and β -santalol.

Chemical Name: (E)-2-ethyl-4-(2,2,3-trimethyl-1-cyclopent-3-enyl)but-2-en-1-ol[1]

Table 1: Chemical Identifiers of **Sandacanol**

Identifier	Value
CAS Number	28219-61-6[1]
EINECS Number	248-908-8[1]
Chemical Formula	C14H24O[1]
Molecular Weight	208.34 g/mol [1][2]

Physicochemical Properties

Sandacanol is an oily liquid that is colorless to pale yellow.[1][3] It possesses a characteristic woody, sandalwood scent with greasy, oily, and waxy undertones.[1]

Table 2: Physicochemical Properties of **Sandacanol**

Property	Value	Reference
Physical State	Oily liquid	[1]
Color	Colorless to pale yellow	[1]
Boiling Point	287.37 °C[1]	
Flash Point	92.78 °C	[1]
Specific Gravity	0.91400 to 0.91800 @ 20.00 °C	[1]
Refractive Index	1.48600 to 1.49000 @ 20.00 °C	[1]
Water Solubility	Insoluble	[3]
Purity	92.00 to 100.00% (sum of isomers)	[1]

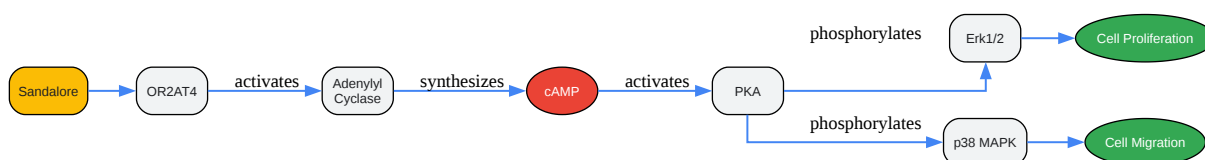
Biological Activity and Signaling Pathways

Direct research into the specific biological signaling pathways of **Sandacanol** is not extensively documented in publicly available literature. However, significant research has been conducted on Sandalore, a structurally related synthetic sandalwood odorant (3-Methyl-5-(2,2,3-trimethylcyclopent-3-en-1-yl)pentan-2-ol). Given their use as sandalwood fragrance mimics, it is plausible that **Sandacanol** may interact with similar biological targets. The following sections detail the known biological activities and signaling pathways of Sandalore, which may provide a model for future investigation of **Sandacanol**.

Interaction with Olfactory Receptor OR2AT4 in Keratinocytes

Sandalore has been identified as an agonist of the olfactory receptor OR2AT4, which is expressed in human keratinocytes.[3] Activation of OR2AT4 by Sandalore initiates a signaling cascade that promotes wound-healing processes.[3]

This signaling pathway is initiated by the binding of Sandalore to OR2AT4, leading to the activation of adenylyl cyclase (AC) and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP). Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates and activates the mitogen-activated protein kinases (MAPKs) Erk1/2 and p38. [3] The activation of these downstream kinases ultimately leads to increased cell proliferation and migration, which are crucial for wound re-epithelialization.[3]

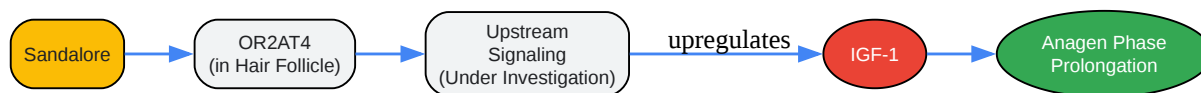


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Sandalore-induced signaling in keratinocytes.

Anagen Phase Prolongation in Hair Follicles

Topical application of Sandalore has been shown to prolong the anagen (growth) phase of hair follicles.[4] This effect is mediated by the upregulation of Insulin-like Growth Factor 1 (IGF-1), a key regulator of hair growth. The precise upstream signaling from OR2AT4 activation to IGF-1 upregulation is an area of ongoing research.



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Sandalore's effect on hair follicle anagen phase.

Experimental Protocols

The following are summaries of experimental protocols used in the study of Sandalore's biological effects. These can serve as a foundation for designing experiments with **Sandacanol**.

Synthesis of Sandacanol

A general method for the synthesis of **Sandacanol** involves the following steps:

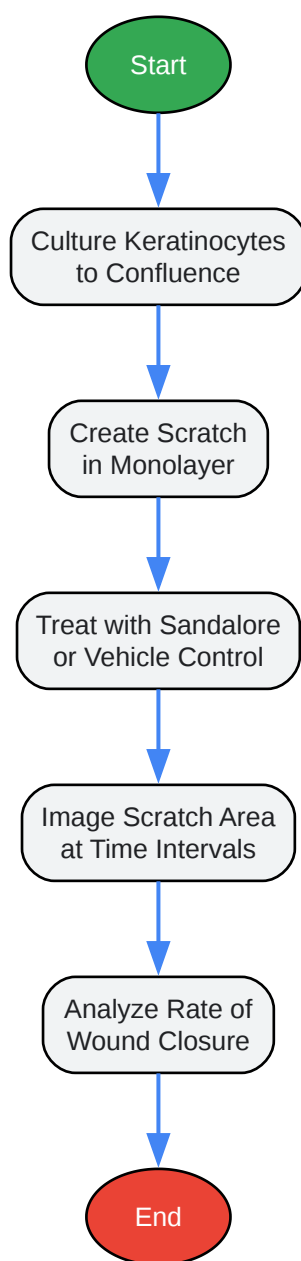
- **Aldol Condensation:** α -Campholenaldehyde is reacted with butanal in an aldol condensation reaction to form an unsaturated aldehyde intermediate.
- **Partial Hydrogenation:** The resulting intermediate undergoes partial hydrogenation to yield **Sandacanol**, a mixture of (E)- and (Z)-isomers.[5]

In Vitro Wound Healing Assay (Scratch Assay)

This protocol is adapted from studies on Sandalore's effect on keratinocytes.

- **Cell Culture:** Human keratinocytes are cultured to confluence in appropriate media.
- **Scratch Creation:** A sterile pipette tip is used to create a uniform "scratch" in the confluent cell monolayer.

- Treatment: The cells are washed to remove debris, and then incubated with fresh media containing either a vehicle control or various concentrations of the test compound (e.g., Sandalore).
- Imaging: The scratch area is imaged at regular intervals (e.g., 0, 12, 24, and 48 hours) using a microscope.
- Analysis: The rate of wound closure is quantified by measuring the change in the scratch area over time.



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Workflow for an in vitro wound healing assay.

Calcium Imaging

This protocol measures changes in intracellular calcium concentration upon receptor activation.

- **Cell Loading:** Cultured keratinocytes are loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- **Baseline Measurement:** The baseline fluorescence of the cells is recorded using a fluorescence microscope.
- **Stimulation:** A solution containing the test compound (e.g., Sandalore) is perfused over the cells.
- **Data Acquisition:** Changes in fluorescence intensity, corresponding to changes in intracellular calcium levels, are recorded in real-time.
- **Analysis:** The magnitude and kinetics of the calcium response are quantified.

Conclusion

Sandacanol is a commercially significant aroma chemical with a well-defined chemical structure and physicochemical properties. While direct biological data on **Sandacanol** is sparse, the extensive research on the structurally similar molecule, Sandalore, provides a strong foundation for inferring its potential biological activities. The interaction of Sandalore with the olfactory receptor OR2AT4 in skin and hair follicles, leading to pro-wound healing and hair growth-promoting effects, suggests that **Sandacanol** may possess similar bioactivities. The experimental protocols and signaling pathway diagrams provided in this guide offer a framework for researchers and drug development professionals to further investigate the therapeutic potential of **Sandacanol** and related synthetic sandalwood compounds. Further research is warranted to confirm whether **Sandacanol** indeed activates OR2AT4 and elicits the same downstream cellular responses as Sandalore.

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